

# The Occurrence and Significance of Dipropyl Disulfide in Allium Species: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dipropyl disulfide*

Cat. No.: *B1195908*

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**Dipropyl disulfide**, a key organosulfur compound, is a significant contributor to the characteristic aroma and flavor profiles of various plants within the Allium genus. Beyond its sensory attributes, this volatile compound is gaining attention for its potential biological activities. This technical guide provides an in-depth exploration of the natural occurrence of **dipropyl disulfide** in Allium species, detailing quantitative data, experimental protocols for its analysis, and insights into its biosynthetic and signaling pathways.

## Natural Occurrence and Quantitative Data

**Dipropyl disulfide** is naturally present in several economically important Allium species, including onion (*Allium cepa*), leek (*Allium porrum*), and Welsh onion (*Allium fistulosum*). Its formation is a result of enzymatic reactions that occur when the plant tissues are damaged, such as during cutting or crushing. The concentration of **dipropyl disulfide** can vary significantly depending on the species, cultivar, growing conditions, and the analytical methods employed for its quantification.

A summary of the quantitative data for **dipropyl disulfide** in various Allium species is presented in Table 1. It is important to note that direct comparisons between studies can be challenging due to variations in experimental methodologies and reporting units.

Table 1: Quantitative Occurrence of **Dipropyl Disulfide** in Allium Species

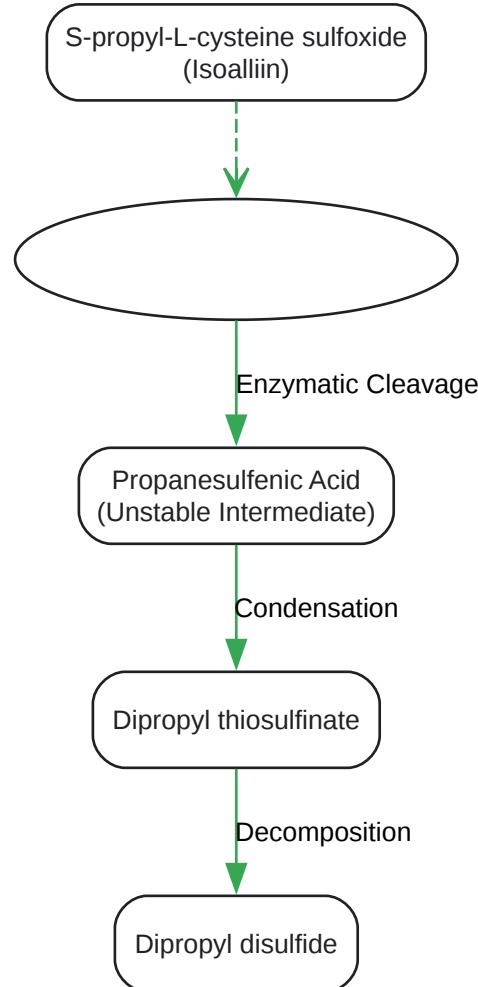
Allium Species	Common Name	Plant Part	Concentration	Extraction Method	Analytical Method	Reference
Allium cepa	Onion	Bulb (diced)	1175.88 µg/g fresh weight	Not specified	Not specified	<a href="#">[1]</a>
Allium cepa ("Sunspice")	Onion	Bulb	Principal disulfide	Steam Distillation	Gas Chromatography	<a href="#">[1]</a>
Allium porrum	Leek	Headspace	>67% relative abundance	Headspace	Not specified	<a href="#">[1]</a>
Allium fistulosum	Welsh Onion	Essential Oil	15.38% of total oil	Steam Distillation	GC-MS	<a href="#">[2]</a>
Allium fistulosum	Welsh Onion	Leaves	67% of volatiles	HS-SPME	GC-MS	<a href="#">[2]</a>

## Biosynthesis of Dipropyl Disulfide

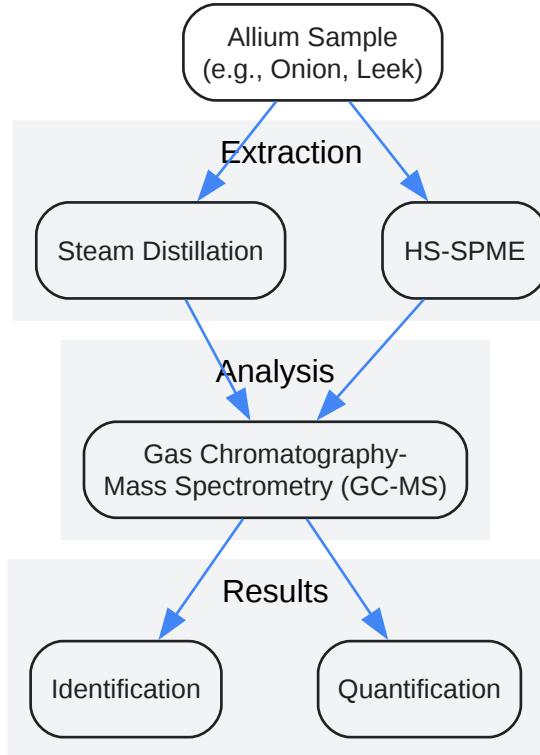
The formation of **dipropyl disulfide** in Allium species is initiated by the enzymatic breakdown of a precursor molecule, S-propyl-L-cysteine sulfoxide (isoalliin), which is stored in the plant's cells. When the plant tissue is disrupted, the enzyme alliinase comes into contact with isoalliin, catalyzing its conversion into highly reactive sulfenic acid intermediates. These unstable compounds then undergo a series of non-enzymatic reactions, including condensation and rearrangement, to form various volatile sulfur compounds, including **dipropyl disulfide**.

The generalized biosynthetic pathway is depicted in the following diagram:

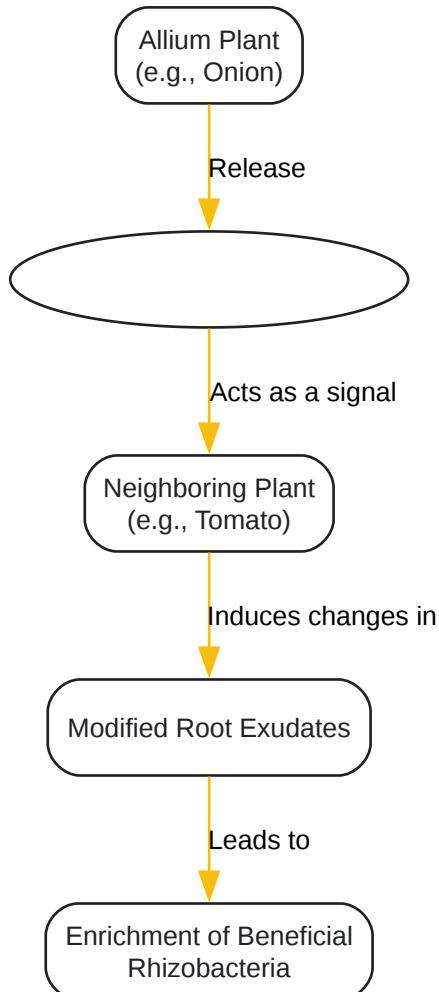
## Biosynthesis of Dipropyl Disulfide



## Experimental Workflow for Dipropyl Disulfide Analysis



## Dipropyl Disulfide Signaling in Plant-Microbe Interaction

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## References

- 1. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- 2. HS-SPME GC/MS Volatile profile of the onion Allium fistulosum L. variety Pereirana, cultivated in Colombia [redalyc.org]
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